

An In-depth Technical Guide to 8-Hydroxyoctanoic Acid: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **8-Hydroxyoctanoic acid**

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Introduction

8-Hydroxyoctanoic acid, also known as 8-hydroxycaprylic acid, is an omega-hydroxy fatty acid that is emerging as a molecule of interest in various scientific fields. Structurally, it is an eight-carbon straight-chain fatty acid with a hydroxyl group at the terminal (ω) position.[1][2][3] This bifunctional nature, possessing both a carboxylic acid and a primary alcohol, makes it a versatile building block in chemical synthesis and a molecule with potential biological significance. It is a known constituent of royal jelly and certain honeys.[3] This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **8-hydroxyoctanoic acid**.

Chemical Structure and Identifiers

The fundamental structure of **8-hydroxyoctanoic acid** consists of an octanoic acid backbone with a hydroxyl group substituting one of the hydrogens on the terminal methyl group.

Identifier	Value
IUPAC Name	8-hydroxyoctanoic acid
CAS Number	764-89-6
PubChem CID	69820[2]
Molecular Formula	C ₈ H ₁₆ O ₃
SMILES	OCCCCCC(=O)O
InChIKey	KDMSVYIHKLZKET-UHFFFAOYSA-N

Physicochemical Properties

A summary of the key physicochemical properties of **8-hydroxyoctanoic acid** is presented below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Weight	160.21 g/mol	[2]
Appearance	White to light yellow crystalline powder/solid	[3]
Melting Point	59-63 °C	
Boiling Point	130 °C at 1 mmHg	[3]
pKa (Predicted)	4.77 ± 0.10	
Solubility	Soluble in ethanol.	
Quantitative data in other organic solvents is not readily available.		

Experimental Protocols

Synthesis of 8-Hydroxyoctanoic Acid from 6-Chlorohexan-1-ol

This protocol outlines a common laboratory synthesis of **8-hydroxyoctanoic acid**.^{[4][5]}

Materials:

- 6-chlorohexan-1-ol
- Diethyl malonate
- Sodium ethoxide solution (21% in ethanol)
- Formic acid
- p-Toluenesulfonic acid monohydrate
- Sodium hydroxide
- Hydrochloric acid
- Ethyl acetate
- Toluene
- 2-Propanol
- Potassium hydroxide

Procedure:

- Malonic Ester Synthesis:
 - In a round-bottomed flask equipped with a reflux condenser and stirrer, heat a 21% sodium ethoxide solution in ethanol to 70°C.
 - Add diethyl malonate with stirring.

- To this mixture, add 6-chlorohexan-1-ol and heat the mixture under reflux for approximately 8 hours.
- Distill off the ethanol. Take up the residue in water and neutralize with dilute hydrochloric acid.
- Extract the aqueous phase with ethyl acetate.
- Hydrolysis and Decarboxylation:
 - Distill off the ethyl acetate from the organic phase.
 - To the residue, add formic acid and a catalytic amount of p-toluenesulfonic acid monohydrate.
 - Heat the solution to 100-105°C and distill off the ethyl formate/formic acid azeotrope over approximately 9 hours.
 - After removing the excess formic acid by distillation, decarboxylate the remaining residue.
- Purification:
 - Dissolve the crude product in a dilute sodium hydroxide solution.
 - Wash the aqueous solution with toluene to remove organic impurities.
 - Acidify the aqueous phase to approximately pH 2 with dilute hydrochloric acid to precipitate the **8-hydroxyoctanoic acid**.
 - Extract the product with ethyl acetate.
 - The combined ethyl acetate phases can be treated with activated charcoal, filtered, and the solvent removed by distillation.
- Salt Formation (for stability):
 - Dissolve the crude **8-hydroxyoctanoic acid** in 2-propanol.

- Add a solution of potassium hydroxide in 2-propanol to precipitate the potassium salt of **8-hydroxyoctanoic acid**, which is more stable for storage.

Fischer Esterification of 8-Hydroxyoctanoic Acid

This is a general protocol for the esterification of a carboxylic acid, which can be adapted for **8-hydroxyoctanoic acid**.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials:

- **8-Hydroxyoctanoic acid**
- Methanol (or other desired alcohol)
- Concentrated sulfuric acid (catalyst)
- Dichloromethane
- Water
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution
- Anhydrous magnesium sulfate

Procedure:

- Reaction Setup:
 - In a round-bottomed flask, dissolve **8-hydroxyoctanoic acid** in an excess of methanol.
 - Carefully add a catalytic amount of concentrated sulfuric acid.
 - Attach a reflux condenser and heat the mixture to reflux for an appropriate time (monitor by TLC).
- Work-up:

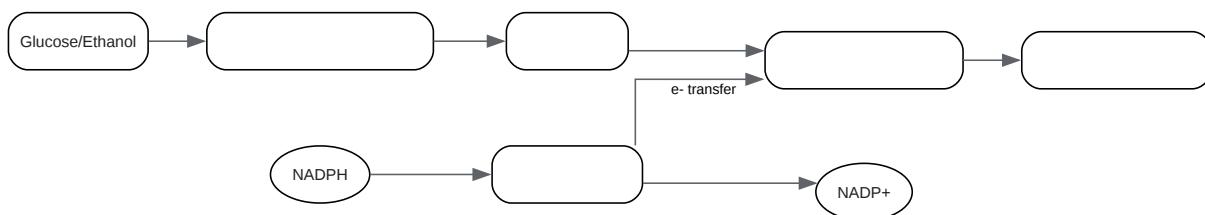
- Cool the reaction mixture and transfer it to a separatory funnel containing water.
- Rinse the reaction flask with dichloromethane and add it to the separatory funnel.
- Extract the product into the dichloromethane layer.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (caution: effervescence), and saturated sodium chloride solution.
- Dry the organic layer over anhydrous magnesium sulfate.

- Purification:
 - Filter off the drying agent and remove the dichloromethane by rotary evaporation.
 - The crude ester can be further purified by distillation or column chromatography.

Signaling Pathways and Logical Relationships

Biosynthesis of 8-Hydroxyoctanoic Acid in *Saccharomyces cerevisiae*

A metabolic engineering approach has been demonstrated for the de novo biosynthesis of **8-hydroxyoctanoic acid** in yeast. This pathway involves the production of octanoic acid by a mutated fatty acid synthase, followed by ω -hydroxylation catalyzed by a cytochrome P450 enzyme.

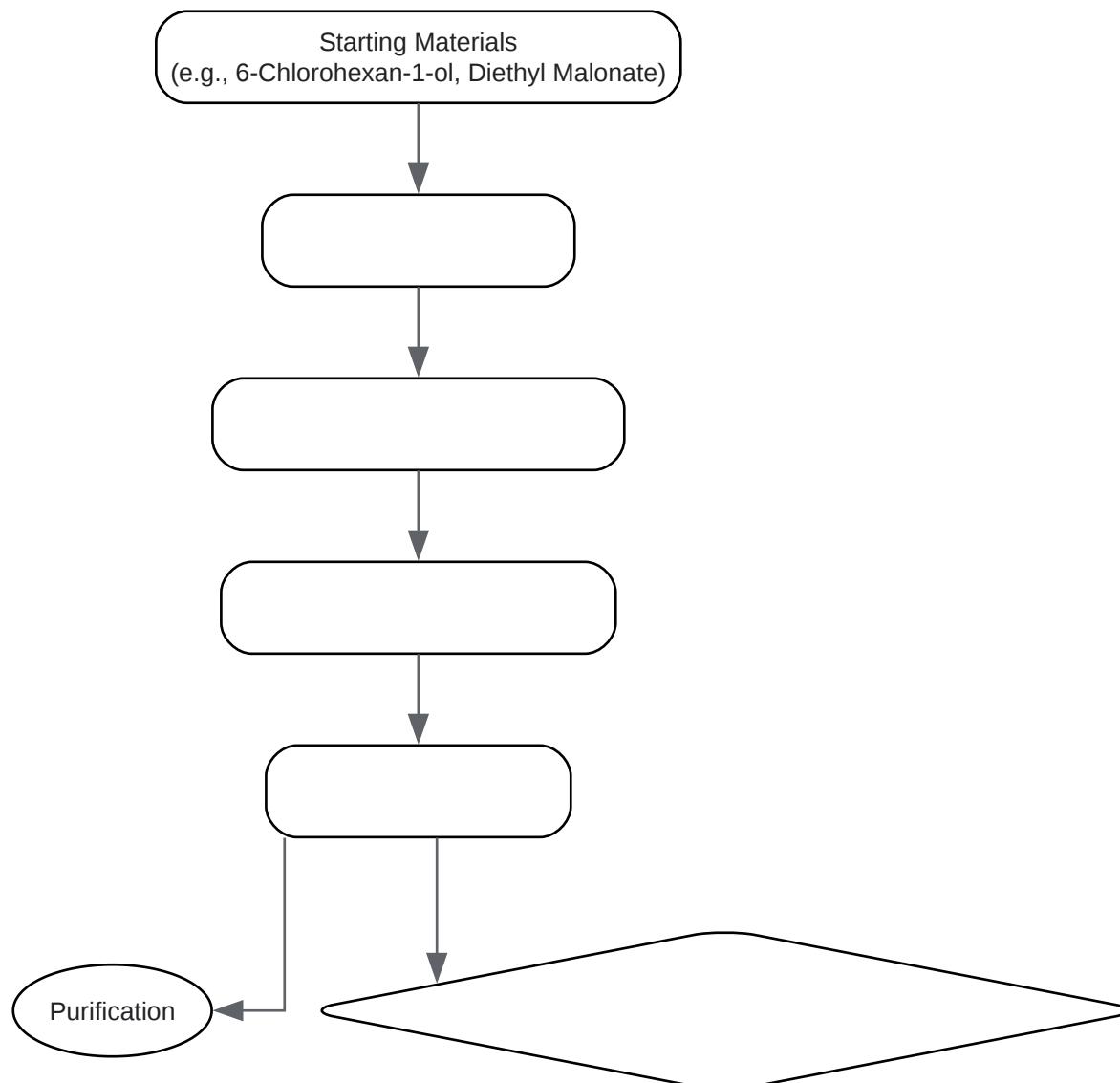


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Caption: Biosynthetic pathway of **8-hydroxyoctanoic acid** in engineered *S. cerevisiae*.

General Synthetic Workflow

The synthesis of **8-hydroxyoctanoic acid** and its derivatives often follows a logical workflow starting from readily available precursors.

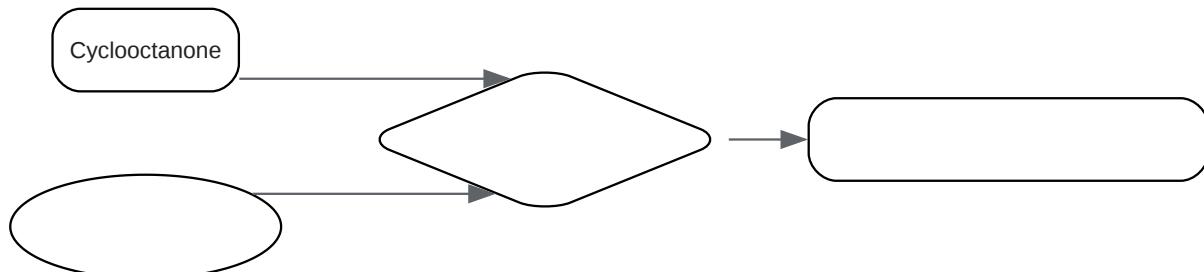


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Caption: A generalized workflow for the chemical synthesis of **8-hydroxyoctanoic acid**.

Baeyer-Villiger Oxidation for Lactone Formation

8-Hydroxyoctanoic acid can undergo intramolecular esterification to form a lactone. A related and important reaction is the Baeyer-Villiger oxidation, which can produce the corresponding lactone from a cyclic ketone precursor.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)



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Caption: Baeyer-Villiger oxidation of cyclooctanone to form the lactone of **8-hydroxyoctanoic acid**.

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